

Personal protective equipment for handling 1,4-Dibromo-2-butene

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Compound of Interest

Compound Name: 1,4-Dibromo-2-butene

Cat. No.: B147587

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Essential Safety and Handling Guide for 1,4-Dibromo-2-butene

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1,4-Dibromo-2-butene** (CAS No: 821-06-7). Adherence to these protocols is essential for ensuring laboratory safety and minimizing risk. This compound is toxic, corrosive, and requires careful management.

Hazard Identification and Physical Properties

1,4-Dibromo-2-butene is a hazardous chemical with multiple risk factors. It is classified as toxic if swallowed and causes severe skin burns and eye damage.^{[1][2][3]} The substance is also a lachrymator (induces tearing) and a vesicant (causes blistering).^[1] Below is a summary of its key properties for quick reference.

Table 1: Hazard Summary

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral (Category 3)		Danger	H301: Toxic if swallowed.[1][3]
Skin Corrosion (Category 1B)	corrosive	Danger	H314: Causes severe skin burns and eye damage.[1][3]
Serious Eye Damage (Category 1)	corrosive	Danger	H314: Causes severe skin burns and eye damage.[1]

| Genetic Defect Suspect | health hazard | Danger | H341: Suspected of causing genetic defects.[3] |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₄ H ₆ Br ₂ [4][5][6][7]
Molecular Weight	213.90 g/mol [1][4][7]
Appearance	Crystals or white crystalline solid.[4][5]
Melting Point	48-51 °C (lit.)[5]
Boiling Point	205 °C (lit.)[5]
Flash Point	113 °C (235.4 °F) - closed cup.[5]
Storage Temperature	2-8°C.[5]

| Solubility | Insoluble in water.[4] Slightly soluble in chloroform and methanol.[5] |

Personal Protective Equipment (PPE)

A comprehensive PPE plan is mandatory when handling **1,4-Dibromo-2-butene**. The type of protective equipment must be selected based on the concentration and amount of the

substance at the specific workplace.[1]

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Best Practices
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.[1][8]	Must conform to EN 166 (EU) or NIOSH (US) standards.[1][8] Protects against splashes and dust formation.
Skin and Body Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber). A complete suit protecting against chemicals or, at minimum, disposable Tyvek sleeves taped to gloves.[1][9]	Gloves must be inspected before use and disposed of properly after handling.[1] Contaminated work clothing should not be allowed out of the workplace.[8] Take off contaminated clothing immediately.[1][10]

| Respiratory Protection | Use only in a well-ventilated area or outdoors.[2][8] If exposure limits are exceeded or irritation occurs, use a full-face particle respirator (type N100/P3 cartridges) or a full-face supplied-air respirator.[1] | A risk assessment is required to determine the appropriate level of respiratory protection.[1] Respirators must be approved under government standards like NIOSH (US) or CEN (EU).[1] |

Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for safety.

Step-by-Step Handling Protocol

- Preparation:
 - Read and understand the Safety Data Sheet (SDS) thoroughly before use.[8]

- Ensure an eyewash station and safety shower are immediately accessible and operational.[2][11]
- Work only in a well-ventilated area, preferably within a chemical fume hood.[1][8][12]
- Assemble all necessary equipment and PPE before handling the chemical.
- Handling:
 - Avoid all personal contact, including inhalation of dust or vapors.
 - Avoid formation of dust and aerosols.[1][3][8][12]
 - Do not eat, drink, or smoke in the handling area.[2][3][8]
 - Wash hands thoroughly after handling, before breaks, and at the end of the workday.[1][2][3][8]
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][8]
 - The recommended storage temperature is between 2-8°C.[5]
 - Store locked up and away from incompatible materials such as strong oxidizers and strong bases.[4][8][9]
 - Protect from light and air.[4][9]

Emergency Procedures: First Aid

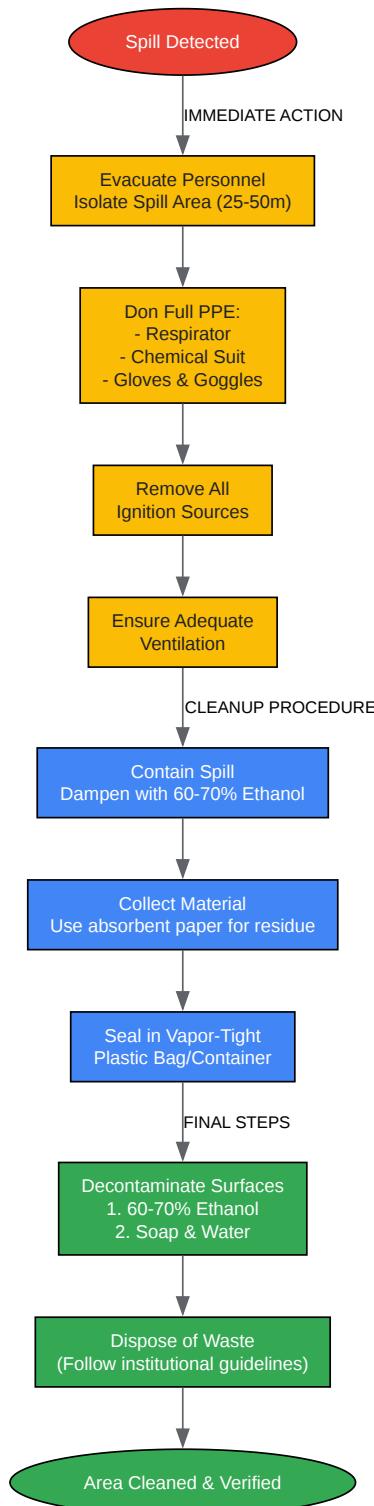
Immediate action is required in case of exposure.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[2] Remove contact lenses if present and easy to do.[1][2][8] Continue rinsing and call a physician immediately.[1]
- Skin Contact: Take off immediately all contaminated clothing.[1][2][10] Wash off with soap and plenty of water.[1][10][12] Seek immediate medical attention.[1][2]

- Inhalation: Move the person to fresh air immediately.[1][2][10][12] If breathing is difficult or has stopped, provide artificial respiration.[1][2][10][12] Seek immediate medical help, even if no symptoms are present.[4][9]
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water.[1][12] Never give anything by mouth to an unconscious person.[1][12] Get emergency medical help immediately.[8]

Chemical Spill Response Workflow

In the event of a spill, a structured response is crucial to mitigate hazards safely.



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Caption: Workflow for handling a **1,4-Dibromo-2-butene** spill.

Disposal Plan

Proper disposal is a critical final step to ensure environmental and personnel safety.

- Waste Collection:
 - Collect unused product and contaminated materials (e.g., absorbent paper, gloves, clothing) in suitable, closed, and clearly labeled containers for disposal.[1][8]
- Regulatory Compliance:
 - Dispose of the contents and container at an approved waste disposal plant or treatment facility.[2][8]
 - All disposal practices must be in accordance with applicable federal, state, and local laws and regulations.[8]
- Contaminated Packaging:
 - Dispose of contaminated packaging as unused product.[1] Do not reuse empty containers.

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